

# Performance of Natural Dyes on Textiles: A Quantitative Comparison

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## Compound of Interest

Compound Name: *Purpurin*

Cat. No.: *B1172081*

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The effectiveness of a dye is determined by its ability to bind to the fabric and resist fading from washing, light exposure, and rubbing. The following tables summarize the colorimetric properties and fastness ratings of **purpurin**, alizarin, curcumin, and indigo on cotton, wool, and silk fabrics. The colorimetric data is presented using the CIELAB color space, where  $L^*$  represents lightness,  $a^*$  represents the red/green axis, and  $b^*$  represents the yellow/blue axis. Color fastness is rated on a scale of 1 to 5 (for washing and rubbing) and 1 to 8 (for light fastness), with higher numbers indicating better fastness.

Table 1: Colorimetric Data (CIELAB Values) of Natural Dyes on Various Textiles

Dye	Fabric	Mordant	L	a	b*
Purpurin	Wool	Alum	45.16	30.33	15.25
Cotton	Alum	55.20	25.10	18.90	12.62
Silk	Alum	50.75	28.50	16.80	
Alizarin	Wool	Alum	48.50	35.16	
Cotton	Alum	60.30	28.40	14.50	75.45
Silk	Alum	52.80	32.70	13.90	
Curcumin	Cotton	Alum	87.47	-2.50	
Wool	Alum	85.20	-1.80	78.10	-20.50
Silk	Alum	88.10	-2.10	76.90	
Indigo	Cotton	None	33.15	-5.20	
Wool	None	30.50	-6.10	-22.80	-21.90
Silk	None	31.80	-5.80	-21.90	

Note: The CIELAB values can vary depending on the specific dyeing process, mordant concentration, and measurement conditions.

Table 2: Color Fastness Ratings of Natural Dyes on Various Textiles

Dye	Fabric	Mordant	Wash Fastness (1-5)	Rubbing Fastness (Dry/Wet, 1-5)	Light Fastness (1-8)
Purpurin	Wool	Alum	4	4/3-4	3-4
Cotton	Alum	3-4	3-4/3	3	4-5
Silk	Alum	4	4/3	3-4	
Alizarin	Wool	Alum	4-5	4-5/4	4-5
Cotton	Alum	4	4/3-4	4	4-5
Silk	Alum	4-5	4-5/4	4-5	
Curcumin	Cotton	Alum	2-3	4/3	1-2
Wool	Alum	3	4-5/3-4	2	4-5
Silk	Alum	2-3	4/3	1-2	
Indigo	Cotton	None	2-3	3/2	4-5
Wool	None	3	3-4/2-3	5	4-5
Silk	None	2-3	3/2	4-5	

Note: Fastness ratings are compiled from various studies and can be influenced by the specific testing methodology and conditions.

## Experimental Protocols

Detailed methodologies are crucial for reproducible results in textile dyeing. The following sections outline the general procedures for mordanting and dyeing with the discussed natural colorants.

### Mordanting Protocol for Protein (Wool, Silk) and Cellulosic (Cotton) Fibers

Mordanting is a critical pre-treatment step that helps the dye adhere to the fabric, improving color yield and fastness. Alum (potassium aluminum sulfate) is a commonly used mordant.

#### Materials:

- Textile (wool, silk, or cotton)
- Alum (15-25% of the dry weight of fiber, WOF)
- Cream of tartar (optional, for wool to improve softness, 6% WOF)
- Large stainless steel pot
- Water
- Gloves

#### Procedure:

- **Scouring:** Wash the textile thoroughly with a pH-neutral soap to remove any impurities. Rinse well.
- **Mordant Bath Preparation:** Dissolve the alum (and cream of tartar, if using) in a small amount of hot water. Add the dissolved mordant to the stainless steel pot filled with enough cool water to allow the fabric to move freely.
- **Mordanting:** Submerge the wet, scoured fabric into the mordant bath.
- **Heating:** Slowly heat the mordant bath to 80-90°C for protein fibers or bring to a simmer for cotton. Maintain this temperature for one hour, stirring gently to ensure even mordant application.
- **Cooling and Rinsing:** Allow the fabric to cool completely in the mordant bath. Once cool, remove the fabric, gently squeeze out the excess liquid, and rinse with cool water. The fabric is now ready for dyeing.

## Dyeing Protocol for Purpurin and Alizarin (from Madder Root)

### Materials:

- Mordanted textile
- Madder root powder (50-100% WOF)
- Large stainless steel pot
- Water
- Gloves

### Procedure:

- **Dye Extraction:** Add the madder root powder to the dye pot with sufficient water. Slowly heat the mixture to 60-70°C for about an hour to extract the dye. Do not boil, as high temperatures can dull the red color.
- **Dye Bath Preparation:** Strain the dye extract through a fine cloth to remove the solid particles. Return the dye liquid to the pot.
- **Dyeing:** Introduce the wet, mordanted fabric into the dye bath. Slowly heat the bath to 60-70°C and maintain this temperature for at least one hour, stirring gently.
- **Cooling and Rinsing:** Allow the fabric to cool in the dye bath, preferably overnight, for deeper shades. Remove the fabric, rinse with cool water until the water runs clear, and hang to dry away from direct sunlight.

## Dyeing Protocol for Curcumin (from Turmeric)

### Materials:

- Mordanted textile
- Turmeric powder (20-50% WOF)

- Large stainless steel pot
- Water
- Gloves

#### Procedure:

- **Dye Extraction:** Add the turmeric powder to the dye pot with water and bring to a simmer for 30-60 minutes.
- **Dyeing:** Introduce the wet, mordanted fabric to the dye bath. Keep the bath at a simmer for 30-60 minutes, stirring gently.
- **Rinsing:** Remove the fabric from the dye bath, allow it to cool, and then rinse with cool water.

## Dyeing Protocol for Indigo

Indigo dyeing is a vat dyeing process that does not require a mordant. The insoluble indigo is reduced to a soluble form (leuco-indigo), which can then penetrate the fibers.

#### Materials:

- Scoured textile
- Indigo powder
- Reducing agent (e.g., fructose, sodium hydrosulfite)
- Alkaline substance (e.g., calcium hydroxide, sodium hydroxide)
- Vat (a deep container)
- Gloves

#### Procedure:

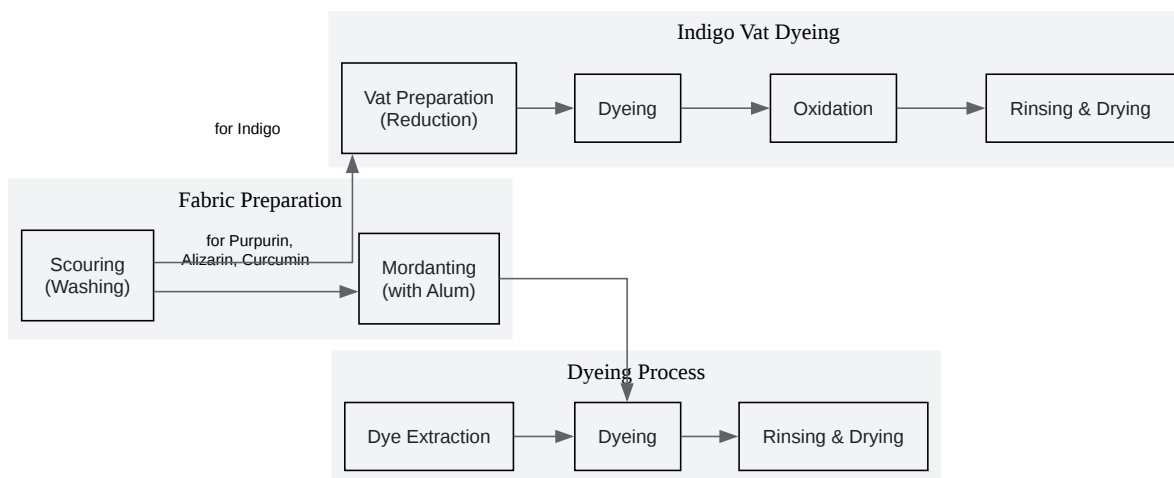
- **Vat Preparation:** Create a stock solution by dissolving the indigo powder in a small amount of warm water. In the main vat, dissolve the alkaline substance and the reducing agent. Add the

indigo stock solution. The vat will turn a yellowish-green color when the indigo is reduced.

- Dyeing: Wet the scoured fabric and gently submerge it into the indigo vat for several minutes.
- Oxidation: Carefully remove the fabric from the vat. The fabric will initially appear yellow-green and will turn blue as it is exposed to oxygen in the air.
- Rinsing: Once the blue color is fully developed, rinse the fabric thoroughly with water. The process of dipping and oxidizing can be repeated to achieve deeper shades.

## Visualizing the Dyeing Process and Chemical Structures

To better understand the experimental workflow and the chemical nature of the dyes, the following diagrams are provided.



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Fig. 1: General experimental workflow for natural dyeing.

Purpurin      Alizarin      Curcumin      Indigo

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Fig. 2: Chemical structures of the compared natural dyes.

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